



Determining the Optimal Concentration of 2-Chlorothioxanthone for Efficient Curing

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Compound of Interest		
Compound Name:	2-Chlorothioxanthone	
Cat. No.:	B032725	Get Quote

Application Note AP-CTX-001

Introduction

2-Chlorothioxanthone (2-CTX) is a highly efficient photoinitiator for UV-curable formulations, widely utilized in coatings, inks, and adhesives.[1] As a Type II photoinitiator, 2-CTX requires a co-initiator, typically a tertiary amine, to generate the free radicals necessary for the polymerization of acrylate-based resins. The concentration of 2-CTX is a critical parameter that significantly influences the efficiency of the curing process, affecting properties such as the degree of conversion, cure speed, depth of cure, and the final mechanical properties of the cured material.

An optimal concentration of 2-CTX maximizes the curing efficiency. Insufficient photoinitiator will result in a low degree of conversion and poor mechanical properties. Conversely, an excessively high concentration can lead to inner-filter effects, where the photoinitiator molecules at the surface absorb most of the UV light, preventing its penetration into the bulk of the material and resulting in incomplete through-cure. This phenomenon can also lead to the formation of a brittle and poorly adhered cured film. Therefore, determining the optimal concentration of 2-CTX is a crucial step in the formulation development process.

This application note provides detailed protocols for determining the optimal concentration of 2-Chlorothioxanthone in a UV-curable acrylate formulation. The methodologies described herein focus on quantifying the degree of conversion using Real-Time Fourier Transform



Infrared Spectroscopy (RT-FTIR), analyzing the curing kinetics via Photo-Differential Scanning Calorimetry (Photo-DSC), and evaluating the mechanical properties of the cured films.

Experimental ProtocolsPreparation of 2-CTX/Acrylate Formulations

Objective: To prepare a series of UV-curable acrylate formulations with varying concentrations of **2-Chlorothioxanthone**.

Materials:

- **2-Chlorothioxanthone** (2-CTX)
- Tertiary amine co-initiator (e.g., N-methyldiethanolamine, Ethyl-4-dimethylaminobenzoate)
- Acrylate monomer/oligomer blend (e.g., Trimethylolpropane triacrylate (TMPTA), Hexanediol diacrylate (HDDA))
- UV-transparent sample holders (e.g., KBr plates for FTIR, aluminum pans for Photo-DSC)
- Amber vials
- Precision balance
- Magnetic stirrer and stir bars

- In a light-protected environment (e.g., under yellow light or in a dark room), prepare a stock solution of the acrylate monomer/oligomer blend.
- Prepare a stock solution of the tertiary amine co-initiator in the acrylate blend, typically at a concentration of 1-3 wt%.
- Prepare a series of formulations by adding varying concentrations of 2-CTX to the acrylate/amine blend. A typical starting range for evaluation would be 0.1 wt% to 2.0 wt% of 2-CTX.



- Thoroughly mix each formulation using a magnetic stirrer in an amber vial until the 2-CTX is completely dissolved.
- Label each vial clearly with the corresponding 2-CTX concentration.

Determination of Degree of Conversion by Real-Time FTIR (RT-FTIR)

Objective: To monitor the disappearance of the acrylate C=C double bond in real-time during UV curing to determine the degree of conversion.

Apparatus:

- Fourier Transform Infrared (FTIR) spectrometer with a real-time monitoring accessory
- UV light source with a defined wavelength and intensity (e.g., 365 nm)
- KBr plates
- Spacers of a defined thickness (e.g., 25 μm)

- Set up the RT-FTIR instrument for kinetic measurements.
- Place a small drop of the uncured formulation onto a KBr plate.
- Place a second KBr plate on top, using spacers to ensure a consistent film thickness.
- Record an initial FTIR spectrum of the uncured sample. The peak of interest is the acrylate
 C=C double bond, typically found around 810 cm⁻¹ or 1637 cm⁻¹.
- Position the sample in the FTIR sample compartment and align the UV light source.
- Simultaneously start the UV exposure and the collection of FTIR spectra at regular intervals (e.g., every 1-2 seconds).



- Continue data collection until the peak height of the acrylate C=C bond no longer changes, indicating the completion of the reaction.
- Calculate the degree of conversion (DC) at each time point using the following formula:

$$DC (\%) = [(A_0 - A_t) / A_0] \times 100$$

Where:

- Ao is the initial absorbance of the acrylate peak before curing.
- At is the absorbance of the acrylate peak at time 't'.

Analysis of Curing Kinetics by Photo-Differential Scanning Calorimetry (Photo-DSC)

Objective: To measure the heat flow associated with the polymerization reaction as a function of time and UV exposure to determine the curing kinetics.

Apparatus:

- Differential Scanning Calorimeter (DSC) equipped with a photocalorimetry accessory
- UV light source with a defined wavelength and intensity
- Aluminum DSC pans

- Calibrate the Photo-DSC instrument according to the manufacturer's instructions.
- In a low-light environment, accurately weigh a small amount of the uncured formulation (typically 1-5 mg) into an aluminum DSC pan.
- Place the sample pan and an empty reference pan into the DSC cell.
- Equilibrate the sample at a desired isothermal temperature (e.g., 25 °C).



- Once the heat flow signal has stabilized, expose the sample to UV light for a predetermined time. The instrument will record the exothermic heat flow as a function of time.
- The total heat of polymerization (ΔH_total) can be determined by integrating the area under the exotherm peak.
- The rate of polymerization is proportional to the heat flow (dq/dt).
- The degree of conversion at any time 't' can be calculated as:

$$DC(t) = \Delta H t / \Delta H$$
 total

Where:

ΔH_t is the cumulative heat of reaction up to time 't'.

Evaluation of Mechanical Properties

Objective: To assess the effect of 2-CTX concentration on the mechanical properties of the cured films.

Apparatus:

- UV curing chamber
- Molds for preparing specimens of defined dimensions
- · Microhardness tester
- Tensile testing machine

- Sample Preparation:
 - Cast the uncured formulations into molds of appropriate dimensions for the specific mechanical test (e.g., dog-bone shape for tensile testing, thin films for hardness testing).



- Cure the samples in a UV curing chamber with a controlled UV dose (intensity x time).
 Ensure consistent curing conditions for all samples.
- · Microhardness Testing:
 - Measure the Vickers or Knoop hardness of the cured film surface using a microhardness tester.
 - Perform multiple indentations at different locations on each sample and calculate the average hardness value.
- Tensile Testing:
 - Perform tensile tests on the dog-bone shaped specimens according to standard methods (e.g., ASTM D638).
 - Determine the tensile strength, Young's modulus, and elongation at break for each formulation.

Data Presentation

The quantitative data obtained from the experiments should be summarized in the following tables for clear comparison.

Table 1: Degree of Conversion (DC) as a Function of 2-CTX Concentration

2-CTX Concentration (wt%)	Final Degree of Conversion (%)	Time to Reach 90% Conversion (s)
0.1	Insert Data	Insert Data
0.5	Insert Data	Insert Data
1.0	Insert Data	Insert Data
1.5	Insert Data	Insert Data
2.0	Insert Data	Insert Data



Table 2: Curing Kinetics Parameters from Photo-DSC as a Function of 2-CTX Concentration

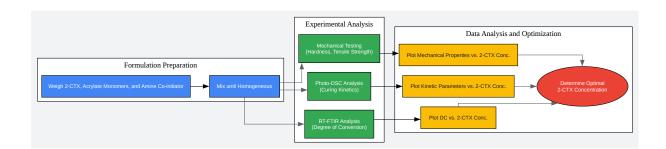
2-CTX Concentration (wt%)	Total Heat of Polymerization (J/g)	Time to Peak Exotherm (s)
0.1	Insert Data	Insert Data
0.5	Insert Data	Insert Data
1.0	Insert Data	Insert Data
1.5	Insert Data	Insert Data
2.0	Insert Data	Insert Data

Table 3: Mechanical Properties of Cured Films as a Function of 2-CTX Concentration

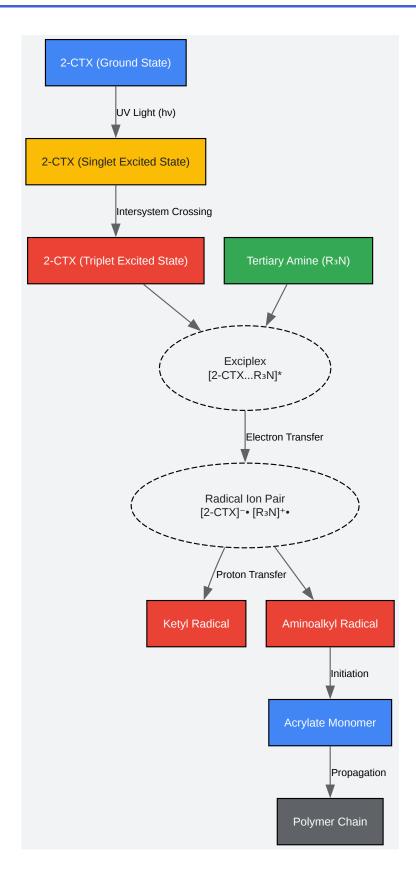
2-CTX Concentration (wt%)	Microhardness (VHN)	Tensile Strength (MPa)	Young's Modulus (GPa)	Elongation at Break (%)
0.1	Insert Data	Insert Data	Insert Data	Insert Data
0.5	Insert Data	Insert Data	Insert Data	Insert Data
1.0	Insert Data	Insert Data	Insert Data	Insert Data
1.5	Insert Data	Insert Data	Insert Data	Insert Data
2.0	Insert Data	Insert Data	Insert Data	Insert Data

Visualization of Pathways and Workflows









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References

- 1. Solvent dependence of the photophysical properties of 2-Chlorothioxanthone, the principal photoproduct of chlorprothixene PMC [pmc.ncbi.nlm.nih.gov]
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